

# Isopropyl 3-Acetylpyridine-2-carboxylate IUPAC name and structure

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## Compound of Interest

Compound Name: *Isopropyl 3-Acetylpyridine-2-carboxylate*

Cat. No.: *B177662*

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## Isopropyl 3-Acetylpyridine-2-carboxylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed examination of **Isopropyl 3-acetylpyridine-2-carboxylate**, a chemical compound of interest in various research and development sectors. Below, you will find its definitive IUPAC name, molecular structure, and key identifiers.

## Chemical Identity and Structure

The formal IUPAC name for this compound is propan-2-yl 3-acetylpyridine-2-carboxylate.<sup>[1][2]</sup>

This nomenclature precisely describes the molecular architecture, which consists of a pyridine ring substituted with an acetyl group at the 3-position and an isopropyl carboxylate group at the 2-position.

Key Identifiers:

Identifier	Value
IUPAC Name	propan-2-yl 3-acetylpyridine-2-carboxylate
CAS Registry Number	195812-68-1[1][2]
Molecular Formula	C11H13NO3[1][2]
Canonical SMILES	<chem>CC(C)OC(=O)C1=C(C=CC=N1)C(=O)C</chem> [1]
InChIKey	KTGMAKWQZOTIDD-UHFFFAOYSA-N[1][2]

## Molecular Structure

The two-dimensional structure of **Isopropyl 3-acetylpyridine-2-carboxylate** is depicted below. This visualization is crucial for understanding its chemical properties and potential interactions in biological and chemical systems.

Caption: 2D structure of propan-2-yl 3-acetylpyridine-2-carboxylate.

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## References

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